

Proper Disposal Procedures: 4-Hydroxy-8-nitroquinoline

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Compound of Interest

Compound Name: 4-Hydroxy-8-nitroquinoline

CAS No.: 23833-95-6

Cat. No.: B1634204

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Executive Summary: Core Directive

Do not dispose of **4-Hydroxy-8-nitroquinoline** (4-H-8-NQ) down the drain or in general trash. [1][2][3]

This compound represents a dual-hazard class: it contains a nitro group (-NO₂) attached to a quinoline scaffold. [1][2][3] While 4-hydroxyquinolines are pharmacologically valuable, the nitro-substitution at the 8-position introduces toxicity risks and thermal instability potentials common to nitro-aromatics. [1][2][3]

Immediate Action Plan:

- Isolate: Segregate from strong oxidizers and reducing agents immediately. [2][3]
- Label: Mark as "Toxic," "Irritant," and "Suspected Mutagen." [2][3]
- Destruction: The only validated disposal method is high-temperature incineration via a licensed hazardous waste contractor. [2][3]

Technical Identity & Hazard Matrix

To ensure the safety of your personnel and compliance with environmental regulations, you must treat this compound with the rigor applied to potential mutagens. [3]

Chemical Identity[1][2][3][4][5][6][7]

- Chemical Name: **4-Hydroxy-8-nitroquinoline** (also known as 8-Nitro-4-quinolinol)[1][2][3]
- Structural Character: Bicyclic aromatic heterocycle with a phenolic hydroxyl and a nitro group.[3]
- Solubility: Poorly soluble in water; soluble in DMSO, DMF, and acidic/basic aqueous solutions.[2][3]

Risk Assessment Data (GHS Standards)

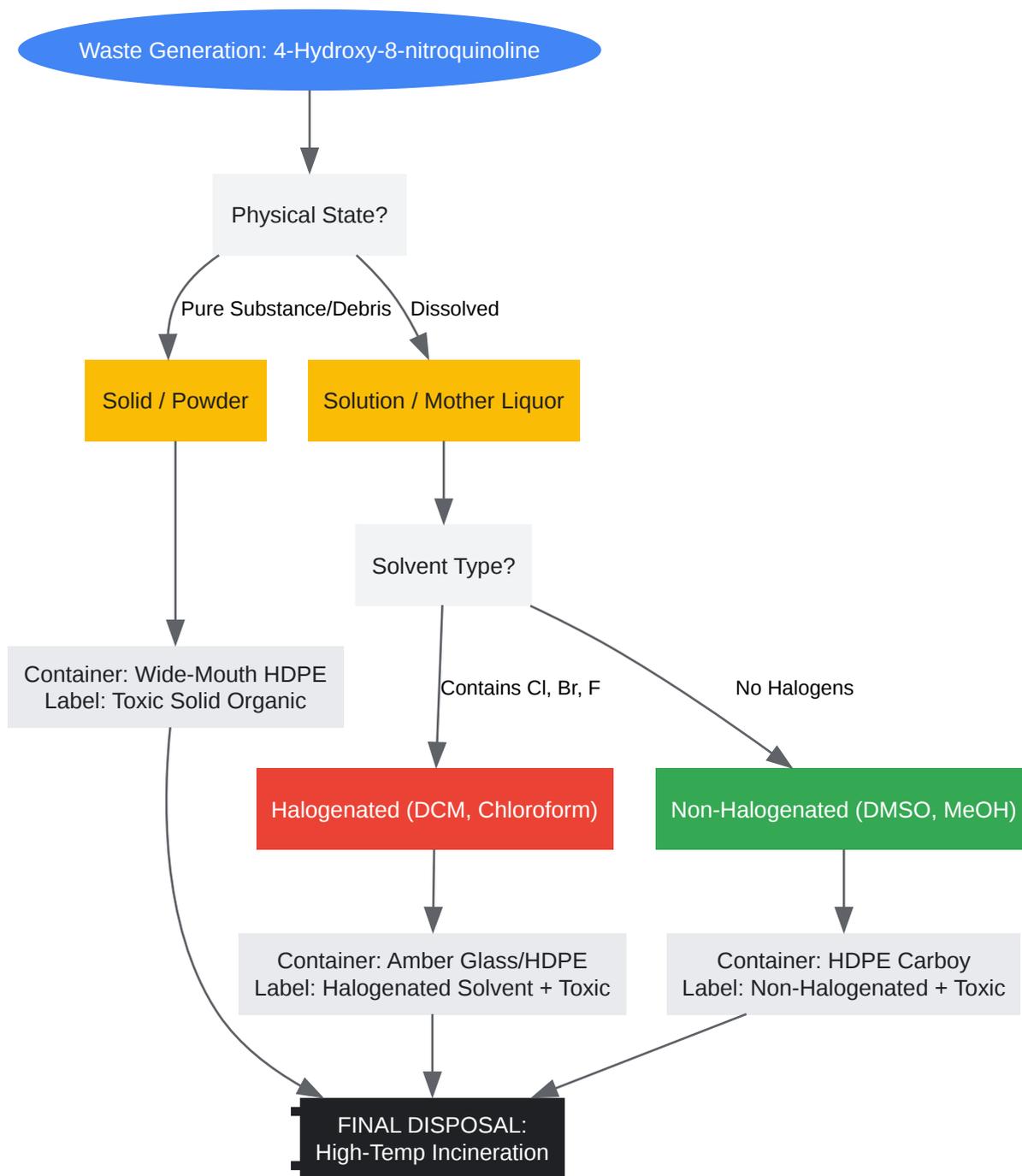
Parameter	Classification	Operational Implication
Health Hazard	Acute Tox. 4 (Oral/Inhalation)	Dust masks (N95/P100) are insufficient.[1][2][3] Use a fume hood.[2][3]
Carcinogenicity	Muta. 2 / Carc. 2 (Suspected)	Precautionary Principle:[1][2][3][4][5][6] Handle as a confirmed carcinogen.[2][3] Double-glove (Nitrile).[2][3][4]
Reactivity	Thermal Sensitivity	Nitro-compounds can decompose exothermically.[1][2][3] Do not heat to dryness without blast shielding.[2][3]
Incompatibility	Oxidizers & Reducers	Violent reaction potential.[2][3] Keep away from nitric acid or metal hydrides.[2][3]

“

Senior Scientist Insight: Why this matters? Nitro-substituted quinolines (like the potent carcinogen 4-NQO) are DNA intercalators.[1][2][3] While the 8-nitro isomer is generally less active than the 4-nitro isomer, structurally related nitro-aromatics are prone to enzymatic reduction in the liver, forming reactive hydroxylamines that damage DNA.[1][2][3] We treat them all as high-risk to eliminate biological uncertainty.[1][2][3]

Disposal Decision Workflow

This logic gate ensures you select the correct waste stream, preventing dangerous cross-reactivity in your central waste accumulation area.[2][3]



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Figure 1: Decision matrix for segregating **4-Hydroxy-8-nitroquinoline** waste streams. Note the convergence on incineration.

Detailed Operational Protocols

Protocol A: Solid Waste (Pure Compound & Contaminated Debris)

Applicability: Expired pure reagent, contaminated weighing boats, gloves, and paper towels.[2][3]

- Container Selection: Use a dedicated Wide-Mouth HDPE (High-Density Polyethylene) jar.[1][2][3]
 - Why? Avoid metal containers.[2][3][7] Nitro-phenolic compounds can theoretically form shock-sensitive salts with heavy metals (e.g., lead, copper) under specific conditions.[1][2][3] Plastic is inert.[2][3]
- Bagging: Place the waste inside a clear polyethylene bag (secondary containment) before placing it in the rigid container. This prevents dust inhalation when the waste contractor opens the bin.[2][3]
- Labeling:
 - Primary Tag: "Hazardous Waste - Solid Toxic."[1][2][3]
 - Constituents: Write clearly: "**4-Hydroxy-8-nitroquinoline** (Nitro-aromatic)."
 - Hazard Checkbox: Mark "Toxic" and "Irritant."[2][3]

Protocol B: Liquid Waste (Solutions)

Applicability: Reaction mixtures, mother liquors, and HPLC waste.[2][3]

- Segregation:
 - Stream A (Halogenated): If dissolved in Dichloromethane (DCM) or Chloroform.[3]
 - Stream B (Non-Halogenated): If dissolved in DMSO, Methanol, Acetone, or Ethyl Acetate.[2][3]
- pH Adjustment (Critical Step):

- Ensure the waste solution is Neutral (pH 6-8).[2][3]
- Mechanism:[1][2][3] **4-Hydroxy-8-nitroquinoline** has an acidic hydroxyl proton.[1][2][3] In highly basic waste streams (pH > 10), it forms a nitrophenolate-type anion.[2][3] While generally stable, these anions are more reactive.[2][3] Keeping the waste neutral keeps the molecule in its less reactive, protonated form.[3]
- Container: Use standard safety carboys (HDPE or coated glass).[2][3] Do not fill >90% to allow for vapor expansion.[2][3]

Protocol C: Spill Cleanup (Emergency Response)

Scenario: You have dropped a 5g bottle of powder on the floor.

- Evacuate & PPE: Clear the immediate area. Don double nitrile gloves, a lab coat, and safety goggles.[2][3] If powder is aerosolized, use a P100 respirator.[2][3]
- Containment: Cover the spill gently with wet paper towels (dampened with water or ethanol). [3]
 - Why? This prevents dust generation.[2][3][8][4][9][7][10][11] Never dry-sweep a nitro-aromatic compound.[1][2][3]
- Decontamination:
 - Wipe up the solid.[2][3]
 - Clean the surface with a 10% Sodium Carbonate solution followed by water.[2][3] The base helps solubilize the residue for easier removal.[2][3]
- Disposal: Place all cleanup materials into the Solid Waste container (Protocol A).

References & Verification

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- European Chemicals Agency (ECHA). C&L Inventory: Nitroquinoline derivatives. [2][3] [\[Link\]](#) [2][3]

(Note: Specific operational data derived from standard organic synthesis safety protocols for nitro-functionalized heterocycles.)

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